

# Disperse Red 11 molecular formula and weight

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## Compound of Interest

Compound Name: Disperse Red 11

Cat. No.: B1330411

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## Chemical Identity and Molecular Properties

**Disperse Red 11**, also known by its IUPAC name 1,4-diamino-2-methoxyanthraquinone, is a water-insoluble red disperse dye.[1] It is utilized in the plastics and textile industries for coloring materials such as polyester, polyamide, and polyvinylchloride.[1]

The fundamental molecular attributes of **Disperse Red 11** are summarized below. This data is critical for analytical studies, formulation development, and chemical synthesis.

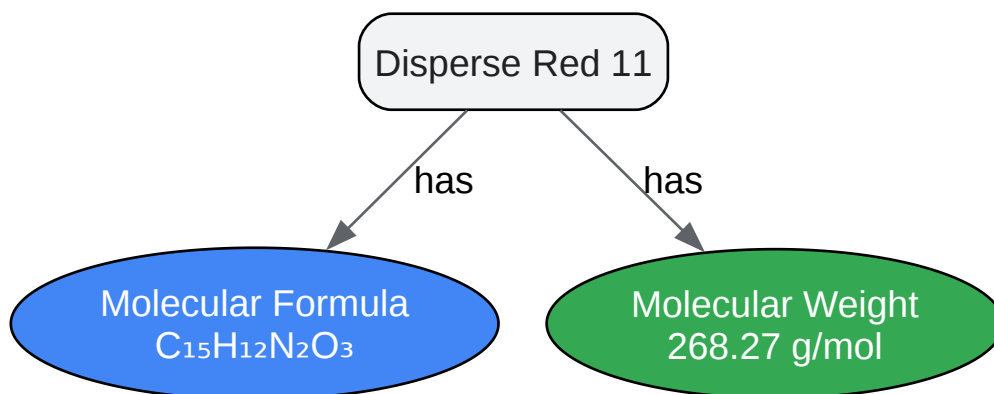
## Quantitative Molecular Data

The molecular formula and weight are foundational parameters for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>	PubChem[2], NIST[3], Santa Cruz Biotechnology[4]
Molecular Weight	268.27 g/mol	PubChem, World Dye Variety
Monoisotopic Mass	268.08479225 Da	PubChem
CAS Registry Number	2872-48-2	NIST, Santa Cruz Biotechnology

## Visualization of Core Properties

To illustrate the direct relationship between the compound and its primary molecular identifiers, the following diagram maps the common name to its molecular formula and weight.



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Fig. 1: Core molecular properties of **Disperse Red 11**.

## Experimental Protocols

The molecular formula and weight presented in this guide are computationally derived and confirmed through standard analytical techniques as referenced in public chemical databases. Key methodologies for empirical determination include:

- Mass Spectrometry (MS): Techniques such as GC-MS are used to determine the mass-to-charge ratio, confirming the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information on the molecular structure, which helps to confirm the atomic composition and arrangement.
- Elemental Analysis: Empirically determines the percentage composition of elements (carbon, hydrogen, nitrogen, oxygen), which is used to derive the empirical and molecular formulas.

Detailed protocols for these standard analytical methods are widely available and are not reiterated here. The data provided is based on aggregated results from established chemical information sources.

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## References

- 1. Disperse Red 11 - Wikipedia [en.wikipedia.org]
- 2. Disperse Red 11 | C<sub>15</sub>H<sub>12</sub>N<sub>2</sub>O<sub>3</sub> | CID 17885 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Disperse Red 11 molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1330411#disperse-red-11-molecular-formula-and-weight]

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